Selamectin Repurposing: A Technical Guide to Exploring Novel Therapeutic Applications

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Compound of Interest

Compound Name:	*selamectin*
Cat. No.:	*B1241600*

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Introduction: **Selamectin**, a semi-synthetic macrocyclic lactone of the avermectin class, is widely used in veterinary medicine as a topical parasiticide for dogs and cats.[1][2] Marketed under brand names like Revolution® and Stronghold®, it effectively treats and prevents infections from heartworms, fleas, ear mites, and certain types of ticks and worms.[1][3][4] Its primary mechanism of action against parasites involves the potentiation of glutamate-gated chloride channels in invertebrate nerve and muscle cells, leading to hyperpolarization, paralysis, and death.[1][2] Mammalian cells lack these specific channels, which contributes to **selamectin**'s favorable safety profile in veterinary applications.[2] Beyond its established antiparasitic role, emerging research has identified promising opportunities for repurposing **selamectin** for a range of human diseases, including bacterial infections and cancer. This technical guide provides an in-depth overview of the core scientific findings, experimental data, and methodologies driving the exploration of **selamectin**'s new therapeutic potentials.

Antibacterial Activity: A New Frontier against Staphylococcus aureus

Recent investigations have highlighted **selamectin**'s potential as a novel antimicrobial agent, particularly against Gram-positive bacteria.

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Mechanism of Action and Rationale

Screening of anthelmintic avermectins revealed that **selamectin** exhibits significant antibacterial activity against Gram-positive strains, while Gram-negative strains remain resistant, likely due to differences in cell wall permeability.[5] Its efficacy has been extensively studied against Staphylococcus aureus, a major cause of community and hospital-acquired infections.[5][6] The proposed mechanism involves the disruption of the bacterial cell surface. Scanning Electron Microscopy (SEM) has shown that exposure to **selamectin** causes significant alterations to the cell surface of S. aureus.[5]

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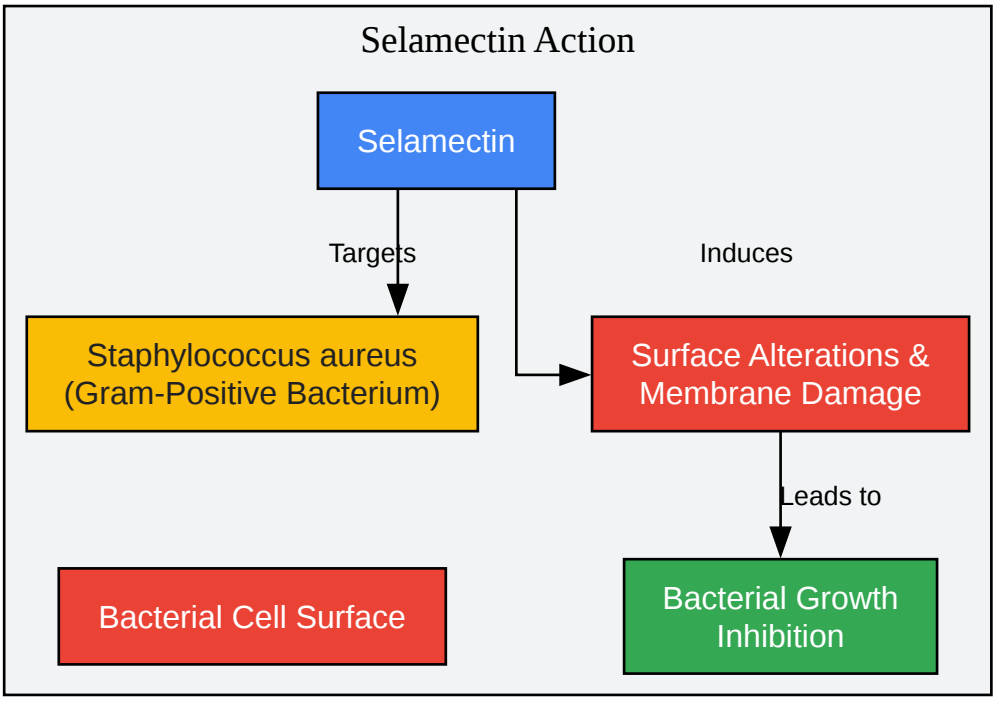

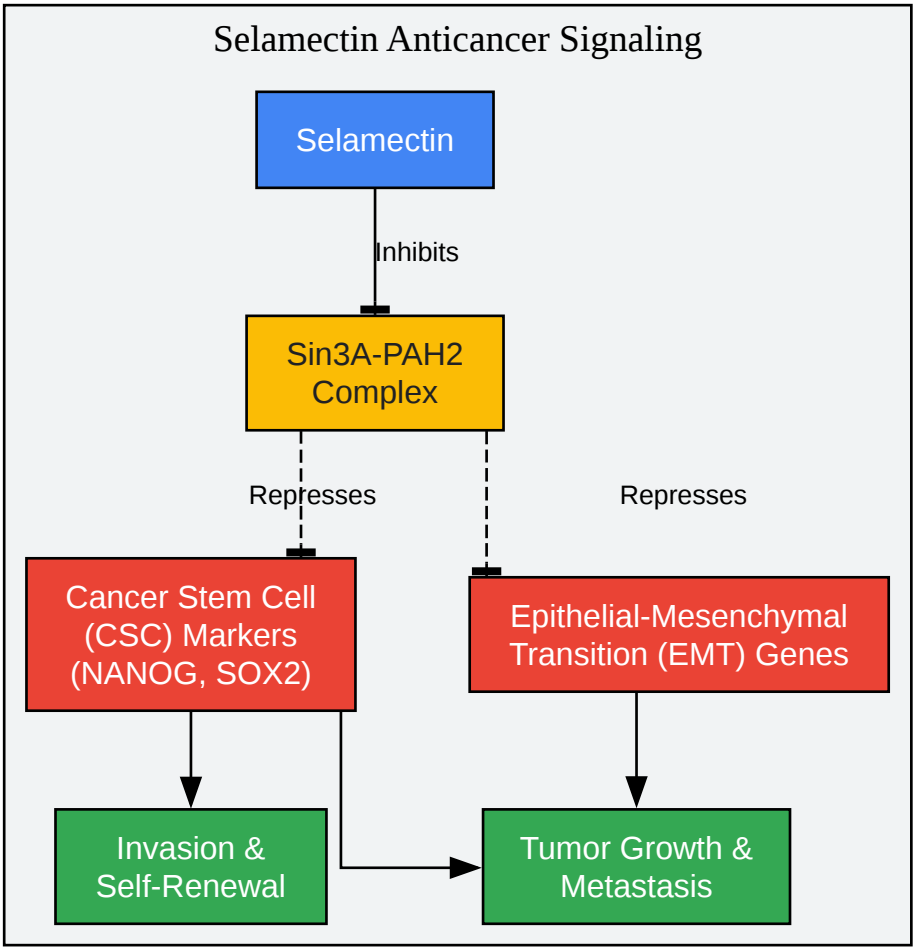

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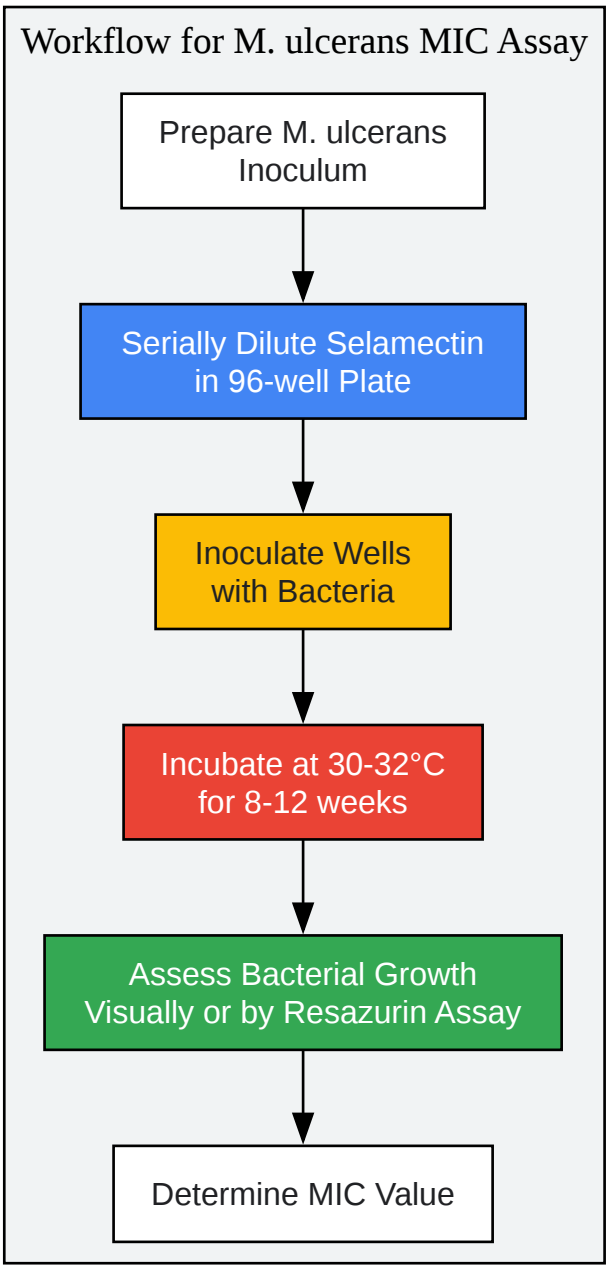

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